

Technical Guide: Solubility of 1-Methyl-Azacyclododecan-2-One in Organic Solvents

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Compound of Interest

Compound Name: 1-Azacyclododecan-2-one, 1-methyl-

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the solubility of 1-methyl-azacyclododecan-2-one, also known as N-methyl-lauro lactam. A comprehensive review of available scientific literature indicates a lack of specific quantitative solubility data for this compound in common organic solvents. However, based on the physicochemical principles of N-methylated cyclic amides, a qualitative assessment of its expected solubility profile is presented. This guide also provides a detailed, standardized experimental protocol for determining the solubility of 1-methyl-azacyclododecan-2-one, which can be adapted for various organic solvents. This information is intended to guide researchers in handling this compound and in designing further studies to characterize its properties.

Introduction

1-Methyl-azacyclododecan-2-one is the N-methylated derivative of lauro lactam, a macrocyclic lactam used in the synthesis of polymers like Nylon 12. The introduction of a methyl group to the amide nitrogen can significantly alter the physicochemical properties of the parent molecule, including its solubility, lipophilicity, and conformational flexibility. Understanding the solubility of this compound in organic solvents is crucial for its application in organic synthesis, polymer chemistry, and pharmaceutical sciences, where it may serve as a monomer, a building block, or a scaffold for more complex molecules.

Qualitative Solubility Profile

As of the date of this guide, no specific quantitative solubility data for 1-methyl-azacyclododecan-2-one in various organic solvents has been reported in publicly accessible literature. However, we can infer its likely solubility characteristics based on studies of similar N-methylated amides.

The N-methylation of a secondary cyclic amide, such as lauro lactam, is not expected to increase its aqueous solubility. In fact, it typically leads to a pronounced increase in lipophilicity ($\log D$)[\[1\]](#). This is attributed to the replacement of a polar N-H group, capable of hydrogen bonding, with a non-polar methyl group[\[1\]](#). Consequently, 1-methyl-azacyclododecan-2-one is anticipated to exhibit favorable solubility in a range of organic solvents.

Small aliphatic amines generally show significant solubility in many organic solvents[\[2\]](#). While 1-methyl-azacyclododecan-2-one is a lactam, the presence of the hydrocarbon chain and the tertiary amide group suggests it will be soluble in common organic solvents, particularly those with moderate to low polarity.

Quantitative Solubility Data

A thorough search of scientific databases and literature did not yield specific quantitative solubility values for 1-methyl-azacyclododecan-2-one. Therefore, the following table is provided as a template for researchers to populate with experimentally determined data.

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Method
e.g., Methanol	e.g., 25	Data Not Available	Shake-Flask
e.g., Ethanol	e.g., 25	Data Not Available	Shake-Flask
e.g., Acetone	e.g., 25	Data Not Available	Shake-Flask
e.g., Dichloromethane	e.g., 25	Data Not Available	Shake-Flask
e.g., Toluene	e.g., 25	Data Not Available	Shake-Flask
e.g., Cyclohexane	e.g., 25	Data Not Available	Shake-Flask
e.g., Dimethyl Sulfoxide	e.g., 25	Data Not Available	Shake-Flask

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the equilibrium solubility of 1-methyl-azacyclododecan-2-one in an organic solvent of interest, based on the widely accepted shake-flask method[3][4][5].

4.1. Materials and Equipment

- 1-Methyl-azacyclododecan-2-one (high purity)
- Selected organic solvent(s) (analytical grade)
- Analytical balance
- Vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (or other validated analytical instrumentation)

4.2. Procedure

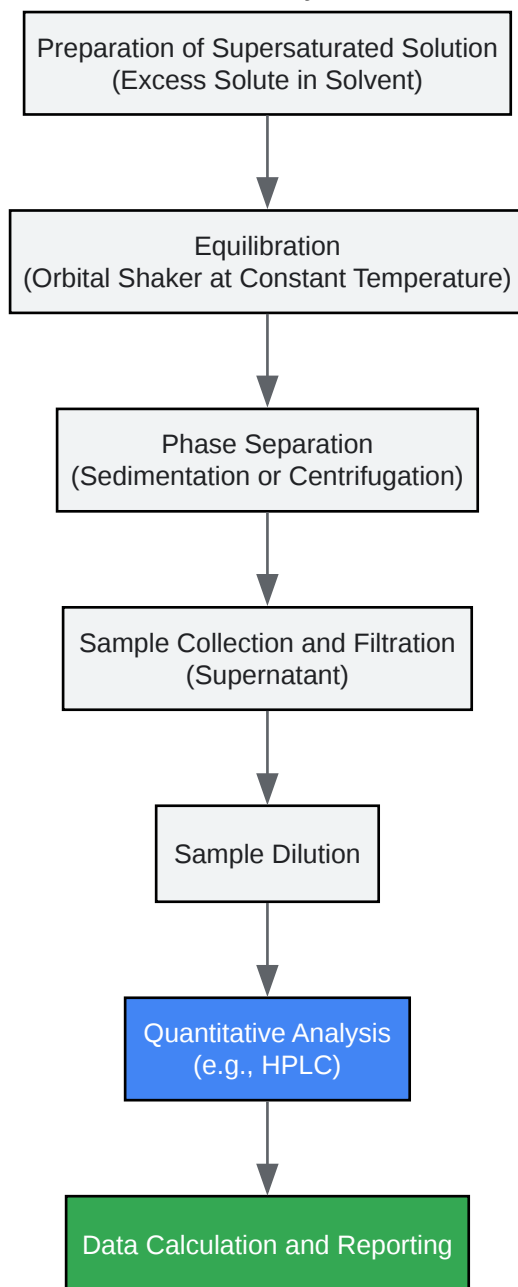
- Preparation of Saturated Solutions:
 - Add an excess amount of 1-methyl-azacyclododecan-2-one to a series of vials. The excess solid should be visually apparent.
 - Add a known volume of the desired organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the samples at a constant speed for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The agitation should be sufficient to keep the solid suspended.
- Phase Separation:
 - After the equilibration period, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the excess solid to sediment.
 - Alternatively, centrifuge the vials at the same temperature to facilitate the separation of the solid and liquid phases.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a pipette.
 - Immediately filter the aliquot using a syringe filter compatible with the organic solvent to remove any remaining solid particles.

- Dilute the filtered sample with a known volume of the solvent to bring the concentration within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated analytical method, such as HPLC, to determine the concentration of 1-methyl-azacyclododecan-2-one.
 - Prepare a calibration curve using standard solutions of known concentrations to accurately quantify the compound in the samples.
- Data Reporting:
 - Calculate the solubility in the desired units (e.g., g/100 mL, mg/mL, or mol/L).
 - Report the mean solubility value and the standard deviation from replicate experiments.
 - Specify the temperature at which the solubility was determined.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.

Workflow for Solubility Determination



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Caption: A flowchart of the shake-flask method for solubility determination.

Conclusion

While quantitative solubility data for 1-methyl-azacyclododecan-2-one in organic solvents is not readily available, its chemical structure suggests good solubility in a variety of non-aqueous

media. For researchers and professionals in drug development and materials science, the experimental protocol provided in this guide offers a robust framework for determining the precise solubility of this compound. Such empirical data is essential for the effective design of synthetic routes, formulation development, and polymerization processes involving 1-methyl-azacyclododecan-2-one.

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